

Application Notes and Protocols: Penicillin X Sodium Salt Stock Solution Preparation

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Compound of Interest

Compound Name: Penicillin X Sodium Salt

Cat. No.: B15352664

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of a stock solution of **Penicillin X Sodium Salt**. Adherence to this protocol is crucial for ensuring the stability and biological activity of the resulting solution for use in various research and drug development applications.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Penicillin X Sodium Salt** is essential for its proper handling and storage. The key properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₇ N ₂ NaO ₅ S	[1][2]
Molecular Weight	372.37 g/mol	[2][3][4]
CAS Number	5985-13-7	[2][3]
Synonyms	4-Hydroxybenzylpenicillin Sodium Salt, Penicillin III sodium, p- Hydroxybenzylpenicillin sodium	[2][3][5]
Physical Appearance	Assumed to be a white to off-white crystalline powder, similar to other penicillin salts.	[6]
Solubility	While specific data for Penicillin X Sodium Salt is not readily available, based on the high water solubility of the related Penicillin G Sodium Salt (100 mg/mL), it is presumed to be soluble in water.	[7][8]
Storage (Powder)	2-8°C	[7][9]

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps for preparing a 100 mg/mL stock solution of **Penicillin X Sodium Salt**. This concentration is a common starting point for many applications; however, the concentration can be adjusted based on specific experimental needs.

Materials:

- **Penicillin X Sodium Salt** powder

- Sterile, deionized, or distilled water (or a suitable sterile buffer, e.g., Phosphate Buffered Saline)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile serological pipettes or micropipettes with sterile tips
- Vortex mixer
- 0.22 μ m sterile syringe filter
- Sterile syringes
- Sterile microcentrifuge tubes or cryovials for aliquoting

Procedure:

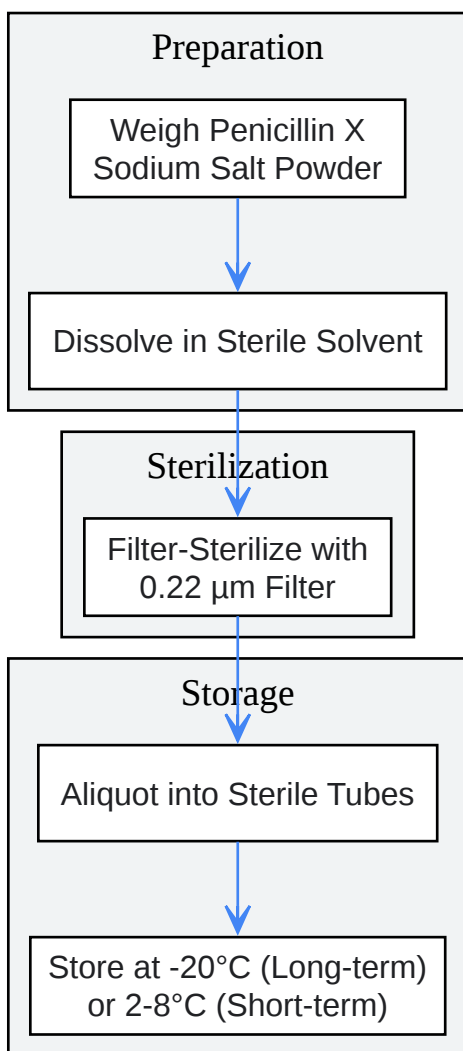
- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent microbial contamination.
- Weighing: Accurately weigh the desired amount of **Penicillin X Sodium Salt** powder. For a 10 mL stock solution of 100 mg/mL, weigh 1 g of the powder.
- Dissolution:
 - Transfer the weighed powder into a sterile conical tube.
 - Add a small amount of the sterile solvent (e.g., 5 mL of sterile water for a final volume of 10 mL) to the tube.
 - Gently vortex the tube at a low to medium speed until the powder is completely dissolved. Avoid vigorous shaking to prevent foaming.
 - Once dissolved, add the remaining solvent to reach the final desired volume (e.g., add another 5 mL of sterile water to reach a total volume of 10 mL).
- Sterilization:

- Draw the prepared solution into a sterile syringe.
- Attach a 0.22 μm sterile syringe filter to the syringe.
- Filter-sterilize the solution into a new sterile conical tube. This step is critical for removing any potential bacterial contaminants.
- Aliquoting and Storage:
 - Dispense the sterile stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes or cryovials. This minimizes the risk of contamination from repeated freeze-thaw cycles.
 - Label each aliquot clearly with the name of the compound, concentration, and date of preparation.
 - Store the aliquots at -20°C for long-term storage. For short-term storage (up to one week), aliquots can be stored at $2-8^{\circ}\text{C}$.^[7]

Note on Stability: Penicillin solutions can be unstable, and it is highly recommended to use freshly prepared solutions for optimal results.^[10] If using stored solutions, visually inspect for any signs of precipitation or color change before use.

Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **Penicillin X Sodium Salt** stock solution.



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Caption: Workflow for **Penicillin X Sodium Salt** Stock Solution Preparation.

Signaling Pathway Context (General)

Penicillins, including Penicillin X, are a class of β -lactam antibiotics. Their primary mechanism of action involves the inhibition of bacterial cell wall synthesis.



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Caption: Simplified MOA of Penicillin X.

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